

Essential Safety and Logistical Information for Handling NS 11021

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Compound of Interest

Compound Name: NS 11021

Cat. No.: B1680084

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This document provides critical safety and logistical guidance for the handling of **NS 11021**, a potent and selective KCa1.1 channel activator. Adherence to these procedures is essential to ensure personal safety and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **NS 11021** in a laboratory setting.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses with Side Shields	ANSI Z87.1 compliant
Chemical Goggles	Use when there is a risk of splashing	
Face Shield	Recommended in addition to goggles for splash hazards	
Hand Protection	Chemical-Resistant Gloves	Nitrile or other appropriate material, inspect before use
Body Protection	Laboratory Coat	Fully buttoned
Respiratory Protection	NIOSH-Approved Respirator	Required when handling the powder outside of a certified chemical fume hood

Operational Plan: Safe Handling and Use

Proper handling techniques are crucial to minimize exposure risk and prevent contamination.

Engineering Controls:

- Work with **NS 11021** powder should be conducted in a certified chemical fume hood.
- Ensure adequate ventilation in the work area.
- An eyewash station and safety shower must be readily accessible.

Procedural Guidance:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by lining it with absorbent, disposable material.
- Weighing and Aliquoting:

- Perform all weighing and aliquoting of the powdered form of **NS 11021** within a chemical fume hood.
- Use appropriate tools (e.g., spatulas, weigh paper) to handle the powder. Avoid creating dust.
- Solution Preparation:
 - When dissolving **NS 11021**, add the solvent to the powder slowly to avoid splashing.
 - Refer to the solubility data for appropriate solvents and concentrations.
- Post-Handling:
 - Thoroughly clean all equipment and the work surface after use.
 - Remove and dispose of PPE as outlined in the disposal plan.
 - Wash hands thoroughly with soap and water after removing gloves.

Solubility and Storage

Proper storage is vital to maintain the stability and efficacy of **NS 11021**.

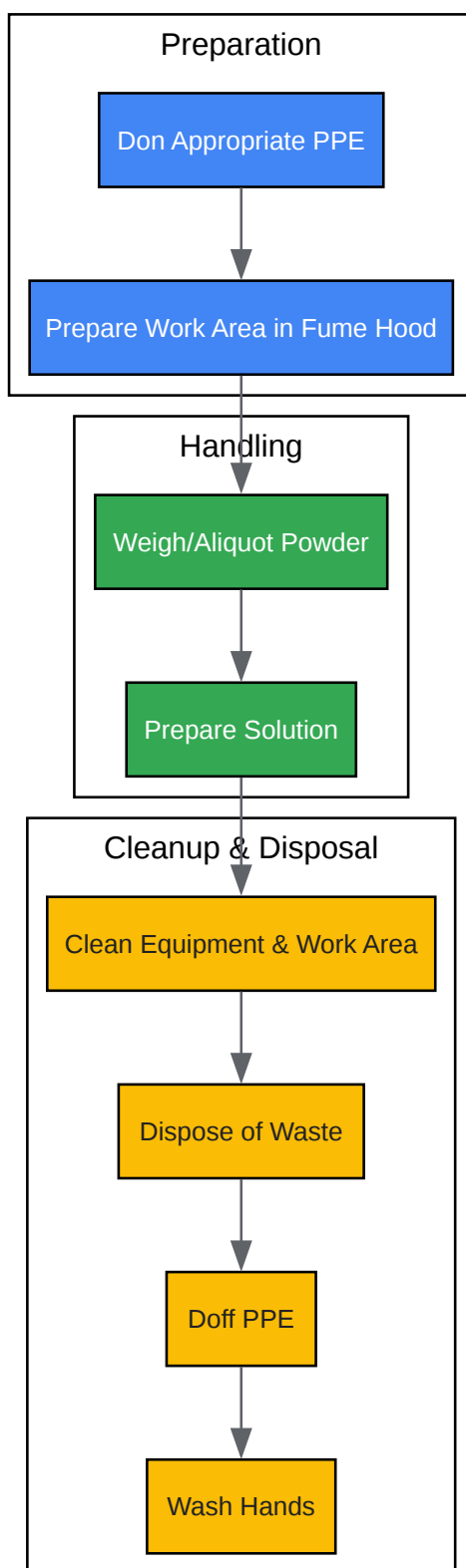
Parameter	Information
Solubility	Soluble in ethanol (100mM) and DMSO (100mM)
Storage of Solid	Store at -20°C
Storage of Solutions	Store at -20°C for up to one month. It is recommended to prepare and use solutions on the same day if possible.

Disposal Plan

All waste materials contaminated with **NS 11021** must be handled as hazardous chemical waste.

- Solid Waste: Collect all disposable materials, including used PPE, weigh paper, and absorbent liners, in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **NS 11021** in a separate, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- Disposal: All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **NS 11021**.

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